

Technical Guide: Methyl N-(tert-Butoxycarbonyl)-3-chloro-L-alaninate

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Compound of Interest		
Compound Name:	Methyl N-boc-3-chloro-L-alaninate	
Cat. No.:	B041064	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and synthetic applications of Methyl N-(tert-butoxycarbonyl)-3-chloro-L-alaninate. The information is intended to support researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical Identification and Properties

Methyl N-boc-3-chloro-L-alaninate is a chiral building block commonly utilized as a drug intermediate in the synthesis of various active pharmaceutical ingredients.[1][2][3] Its structure combines a protected amino group (Boc) and a reactive chloromethyl side chain, making it a versatile precursor for further chemical modifications.



Property	Value	Source
CAS Number	651035-84-6	ChemicalBook
Molecular Formula	C ₉ H ₁₆ CINO ₄	ChemicalBook
Molecular Weight	237.68 g/mol	ChemicalBook
IUPAC Name	methyl (2R)-2-[(tert- butoxycarbonyl)amino]-3- chloropropanoate	Fluorochem
Synonyms	Methyl N-boc-3-chloro-L- alaninate, (R)-methyl 2-((tert- butoxycarbonyl)amino)-3- chloropropanoate	ChemicalBook
Appearance	No data available	N/A
Purity	≥98%	Fluorochem

Safety and Hazard Information

The following tables summarize the known safety and hazard information for **Methyl N-boc-3-chloro-L-alaninate**. It is imperative to handle this compound in accordance with good laboratory practices and to consult the full Safety Data Sheet (SDS) before use.

GHS Hazard Classification



Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	GHS07	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritatio n	2	GHS07	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	GHS07	Warning	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	GHS07	Warning	H335: May cause respiratory irritation

Data sourced from Fluorochem.

Precautionary Statements



Туре	Code	Statement
Prevention	P260	Do not breathe dust/fume/gas/mist/vapours/sp ray.
Prevention	P264	Wash hands thoroughly after handling.
Prevention	P270	Do not eat, drink or smoke when using this product.
Prevention	P271	Use only outdoors or in a well-ventilated area.
Prevention	P280	Wear protective gloves/protective clothing and eye/face protection.
Response	P301+P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor.
Response	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
Response	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing.

Data sourced from Fluorochem.

First Aid Measures



Exposure Route	First Aid Procedure
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Data sourced from ChemicalBook.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity and safety of **Methyl N-boc-3-chloro-L-alaninate**.

Aspect	Recommendation
Handling	Handle in a well-ventilated place. Wear suitable protective clothing, including chemical-impermeable gloves and safety goggles. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place. Keep away from foodstuff containers and incompatible materials.



Data sourced from ChemicalBook.

Experimental Protocol: Synthesis of N-Boc-L-aziridine-2-carboxylate Methyl Ester

The following is a representative experimental protocol illustrating a potential synthetic application of **Methyl N-boc-3-chloro-L-alaninate**. This procedure describes the base-mediated intramolecular cyclization to form the corresponding aziridine.

Objective: To synthesize Methyl N-(tert-butoxycarbonyl)-L-aziridine-2-carboxylate from Methyl N-(tert-butoxycarbonyl)-3-chloro-L-alaninate.

Materials:

- Methyl N-(tert-butoxycarbonyl)-3-chloro-L-alaninate
- Potassium tert-butoxide (t-BuOK)
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate (EtOAc)
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Nitrogen or Argon inert atmosphere setup
- Separatory funnel
- Rotary evaporator



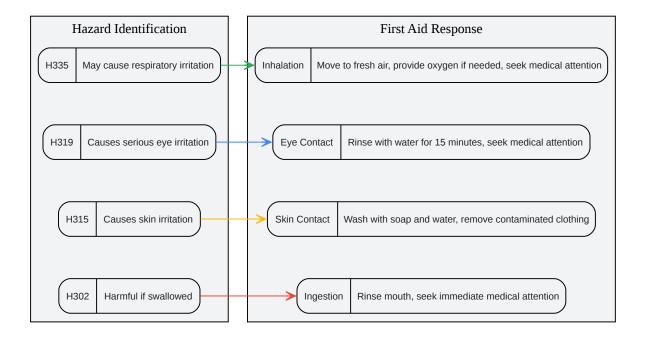
Procedure:

- Reaction Setup: A dry round-bottom flask is charged with **Methyl N-boc-3-chloro-L-alaninate** (1.0 eq). Anhydrous THF is added to dissolve the starting material under an inert atmosphere of nitrogen. The solution is cooled to 0 °C using an ice bath.
- Addition of Base: Potassium tert-butoxide (1.1 eq) is added portion-wise to the stirred solution at 0 °C. The reaction mixture is stirred at this temperature for 1 hour and then allowed to warm to room temperature.
- Reaction Monitoring: The progress of the reaction is monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Work-up: The reaction is quenched by the slow addition of saturated aqueous NH₄Cl solution. The aqueous layer is extracted three times with ethyl acetate.
- Purification: The combined organic layers are washed with brine, dried over anhydrous Na₂SO₄, filtered, and concentrated under reduced pressure using a rotary evaporator.
- Characterization: The resulting crude product, Methyl N-(tert-butoxycarbonyl)-L-aziridine-2-carboxylate, can be further purified by column chromatography on silica gel if necessary. The structure and purity of the final product should be confirmed by analytical techniques such as ¹H NMR, ¹³C NMR, and mass spectrometry.

Diagrams

The following diagrams illustrate key aspects of handling and synthesis.

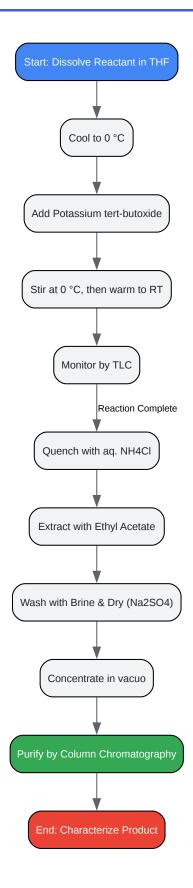




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Caption: Hazard identification and corresponding first aid measures.





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References

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